

Furalaxyl systemic fungicide properties

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Compound Focus: Furalaxyl

CAS No.: 57646-30-7

Cat. No.: S528552

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Chemical and Physical Profile

For research and development purposes, understanding the chemical and physical characteristics of **furalaxyl** is fundamental for formulating products and designing experiments.

Property	Value	Conditions / Notes
Melting Point	70-102 °C	Data varies by source [1] [2]
Octanol-Water Partition Coefficient (Log P)	2.7	Indicates moderate lipophilicity [1]
Solubility in Water	230 mg/L	At 20 °C, pH 7 [1]
Solubility in Organic Solvents	Very high	e.g., 520,000 mg/L in Acetone [1]
Vapor Pressure	7.0×10^{-5} Pa	At 20 °C [1] [2]

Mode of Action and Efficacy

Furalaxyl is a key member of the **acylalanine fungicide** class (FRAC Group 4) [1]. Its primary biochemical mode of action is the specific inhibition of RNA polymerase I, a critical enzyme for ribosomal RNA

synthesis in susceptible pathogens [3] [1]. This disruption in RNA synthesis prevents the fungus from producing essential proteins, ultimately leading to its death [4].

It is predominantly effective against **oomycetes**, specifically targeting pathogens from the order **Peronosporales** [3] [1]. It is used to control diseases such as **seed rot, damping-off, and stem rots**, particularly in ornamental plants, flowers, shrubs, and trees [1] [5].

Analytical and Experimental Methods

Advanced analytical techniques are required to study and detect **furalaxyl** in various matrices. The following experimental approaches are cited in the literature.

Separation of Enantiomers by HPLC

Furalaxyl contains a chiral center and is typically used as a racemic mixture [1] [5]. The enantiomers can be separated using a chiral HPLC column for studies on their distinct biological activities and environmental fates [6].

- **Column:** RegisCell, 5 μm , 25 cm x 4.6 mm [6]
- **Mobile Phase:** Hexane/Ethanol (75/25) [6]
- **Flow Rate:** 1.5 mL/min [6]
- **Detection:** UV at 220 nm [6]

Analysis in Complex Matrices

A method for a multiresidue pesticide analysis, which includes **furalaxyl**, in complex samples like green tea nutraceuticals has been published [4]. The protocol utilizes:

- **Technique:** Comprehensive Two-Dimensional Gas Chromatography with Time-of-Flight Mass Spectrometry (GCxGC-TOFMS) [4].
- **Application:** This high-throughput method is capable of separating and identifying multiple pesticide residues in a challenging, complex botanical matrix [4].

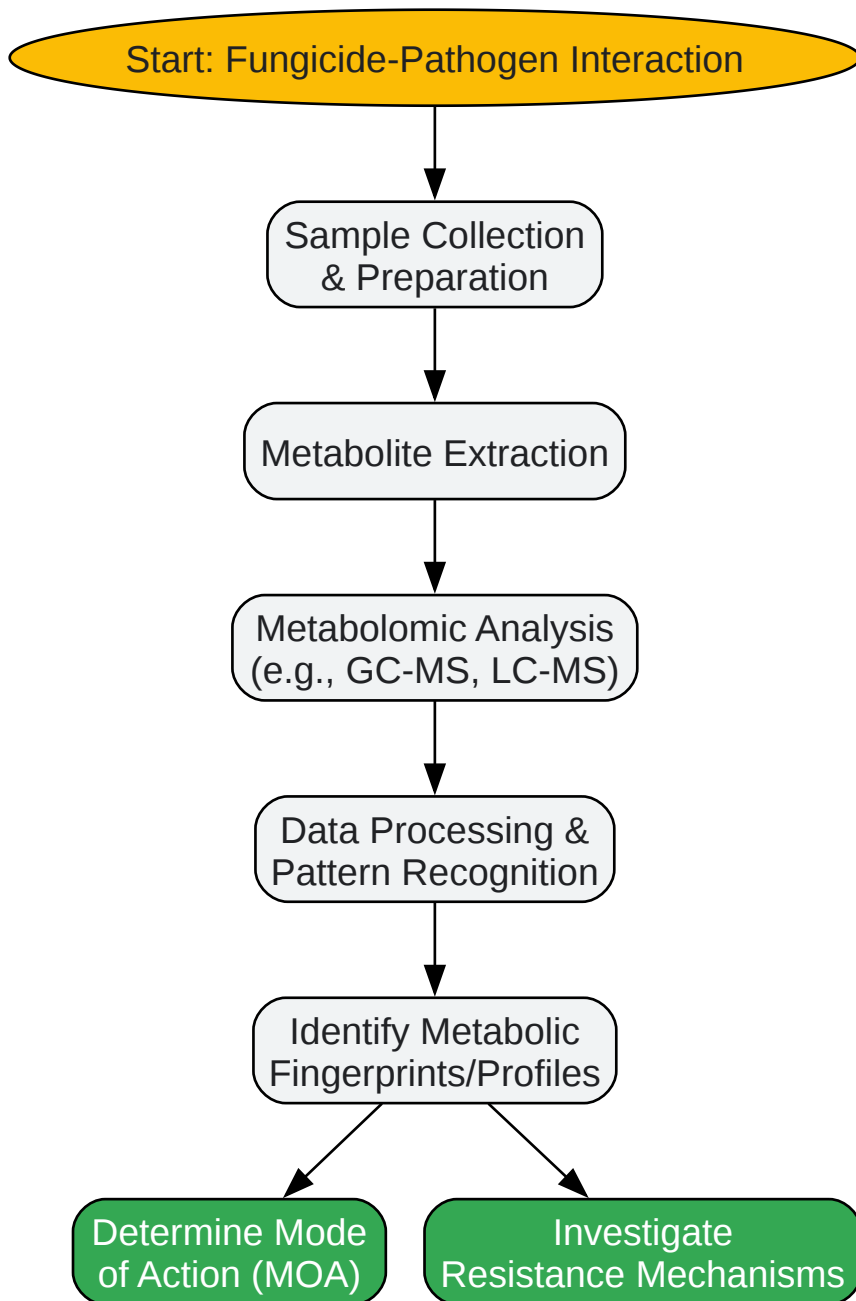
Environmental Fate and Toxicity

The behavior of a pesticide in the environment is a critical area of research. The table below summarizes key fate parameters for **furalaxyl**.

Parameter	Value	Interpretation
Soil DT ₅₀ (Typical)	48 days	Moderately persistent [1]
Aqueous Hydrolysis DT ₅₀	200 days	Persistent at 20°C and pH 7 [1]
Bio-concentration Factor (BCF)	Low risk	Based on Log P < 3 [1]

Research indicates that the environmental impact of **furalaxyl** can be enantioselective. For example:

- **Earthworm Bioaccumulation:** The enantiomers of **furalaxyl** show different acute toxicity and bioaccumulation profiles in the earthworm *Eisenia foetida* [4].
- **Metabolomic Studies:** Advanced metabolomic approaches are being used to investigate the precise modes of action of fungicides like **furalaxyl**, their resistance mechanisms, and their interactions with pathogens [7]. The workflow for such a study can be visualized as follows:



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A workflow for investigating fungicide mode of action using metabolomics [7].

Regulatory and Resistance Status

It is important to note that **furalaxyl** is **not approved under EC Regulation 1107/2009** for use in the European Union [1]. Its use has been restricted in certain regions due to the development of resistance from

uncontrolled application without alternation with other antifungal agents [3]. As a result, acylalanine fungicides like **furalaxyl** are often used in combination with other pesticides with different modes of action to manage resistance [3].

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